

Comprehensive Safety and Handling Protocol for Aldicarb-Oxime

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Compound of Interest

Compound Name: Aldicarb-oxime

Cat. No.: B8536323

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This document provides essential safety and logistical information for the handling and disposal of **Aldicarb-oxime** in a laboratory setting. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Hazard Identification and Quantitative Data

Aldicarb-oxime is a chemical intermediate related to the highly toxic carbamate pesticide Aldicarb. While specific toxicological data for **Aldicarb-oxime** is limited, it should be handled with the same precautions as Aldicarb due to structural similarities and potential for similar biological activity as a cholinesterase inhibitor.^{[1][2]} Exposure can lead to severe health effects, including neurological damage.^[3]

Parameter	Value	Reference
Chemical Name	2-methyl-2-(methylthio)propionaldehyde oxime	
Parent Compound	Aldicarb	
Incompatibilities	Oxidizers, acids, alkalis, prolonged exposure to moisture.[3][4]	
Hazardous Decomposition	Emits toxic fumes of carbon monoxide and nitrogen oxides upon heating.[3]	

Occupational Exposure Limits (for Aldicarb as a proxy)

Organization	Limit Type	Value	Notes
ACGIH	TLV-TWA (8-hour)	0.005 mg/m ³	Inhalable fraction and vapor[5]
OSHA	PEL	Not Established	[5][6]
NIOSH	REL	Not Established	[5]

Protective Action Criteria (PAC) for Aldicarb

PAC Value	Concentration (mg/m ³)	Definition
PAC-1	0.027	Mild, transient health effects
PAC-2	0.3	Irreversible or other serious health effects that could impair the ability to take protective action
PAC-3	1.8	Life-threatening health effects

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **Aldicarb-oxime**. The following equipment must be worn at all times in the designated work area.

- Hand Protection: Double-gloving is required.
 - Inner Glove: Nitrile examination gloves.
 - Outer Glove: Chemical-resistant gloves such as Neoprene or Butyl rubber.^[4] Always inspect gloves for tears or punctures before use.
- Body Protection:
 - A disposable, solid-front, back-tying chemical-resistant gown or coveralls (e.g., Tychem®).^[4]
 - A chemical-resistant apron should be worn over the gown when handling liquid solutions or during spill cleanup.^[7]
- Eye and Face Protection:
 - Snug-fitting, non-fogging chemical splash goggles.^[7]
 - A full-face shield must be worn over the goggles when there is a risk of splashes or when handling larger quantities.^[7]
- Respiratory Protection:
 - For handling small quantities of powder in a certified chemical fume hood, a NIOSH-approved respirator with an organic vapor (OV) cartridge and a P100 particulate prefilter is required.
 - For larger quantities, spill cleanup, or in situations with inadequate ventilation, a full-facepiece respirator with the same cartridge/prefilter combination or a powered air-purifying respirator (PAPR) is necessary.^[3]
- Footwear:

- Closed-toe, non-porous shoes are mandatory.
- Chemical-resistant boot covers must be worn over shoes. Pant legs should be worn outside of the boot covers to prevent chemicals from entering.^[7]

Operational Plan and Experimental Workflow

The following step-by-step procedure outlines the safe handling of **Aldicarb-oxime** from receipt to disposal.

3.1. Chemical Receipt and Storage

- Upon receipt, visually inspect the container for any signs of damage or leakage in a designated receiving area.
- Transport the sealed container to the designated, restricted-access storage area.
- Store **Aldicarb-oxime** in a cool, dry, well-ventilated location, away from incompatible materials such as oxidizers, acids, and alkalis.^{[3][4]}
- The storage cabinet should be clearly labeled with "Highly Toxic" and "Restricted Access."

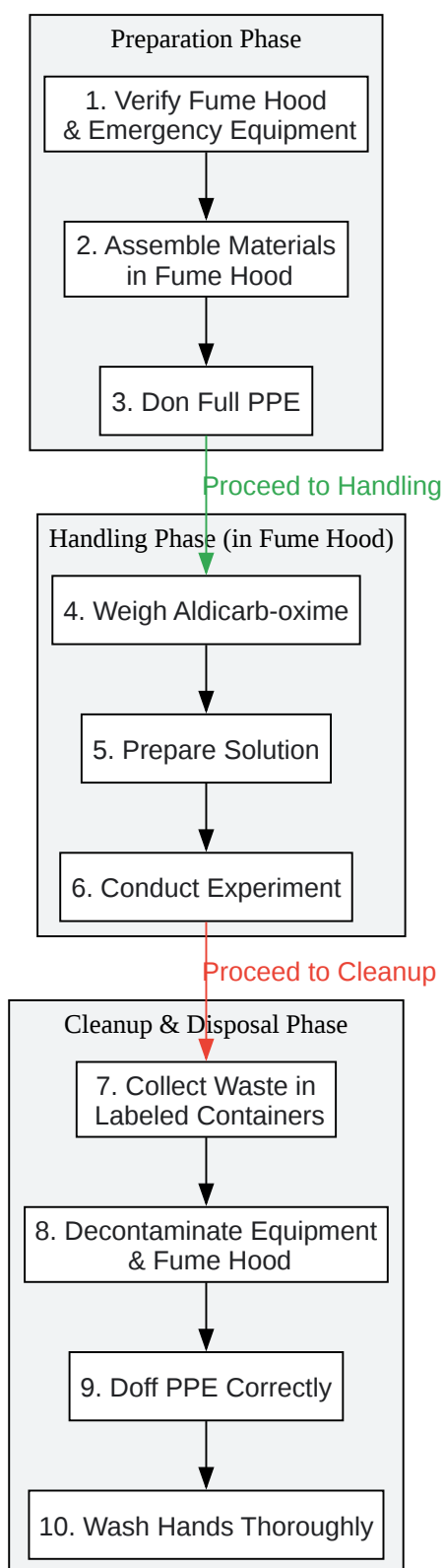
3.2. Preparation and Handling

- Designated Work Area: All handling of **Aldicarb-oxime** must be performed within a certified chemical fume hood.
- Pre-Experiment Checklist:
 - Ensure the fume hood is functioning correctly.
 - Assemble all necessary materials (glassware, reagents, waste containers) inside the fume hood.
 - Verify that an emergency eyewash and shower are accessible and unobstructed.
 - Don all required PPE as outlined in Section 2.

- Weighing and Solution Preparation:
 - When weighing the solid compound, use a balance inside the fume hood or a containment glove box to prevent dust generation.
 - Prepare solutions by slowly adding the solid to the solvent to avoid splashing.
- Experimental Procedures:
 - Keep all containers sealed when not in immediate use.
 - Conduct all manipulations deep within the fume hood.

3.3. Post-Experiment Decontamination

- Decontaminate all surfaces within the fume hood with a 60-70% ethanol solution followed by soap and water.^[3]
- Decontaminate all non-disposable equipment (glassware, stir bars, etc.) by rinsing with a suitable solvent, followed by a thorough wash with soap and water. Rinsate should be collected as hazardous waste.
- Doffing PPE: Remove PPE in the designated doffing area, avoiding contact with the contaminated exterior. Remove boot covers, outer gloves, apron, gown, inner gloves, and face/eye protection in that order. Wash hands thoroughly with soap and water immediately after removing all PPE.



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Caption: **Aldicarb-Oxime** Handling Workflow

Spill and Emergency Procedures

- Minor Spill (inside fume hood):
 - Alert personnel in the immediate area.
 - Use absorbent paper to pick up any liquid spill material.[\[3\]](#)
 - Place contaminated materials in a sealed, labeled hazardous waste bag.
 - Decontaminate the area with 60-70% ethanol followed by a soap and water solution.[\[3\]](#)
- Major Spill (outside fume hood):
 - Evacuate the laboratory immediately.
 - Alert others and activate the emergency alarm.
 - Contact the institution's Environmental Health and Safety (EHS) department.
 - Provide EHS with the Safety Data Sheet (SDS) for **Aldicarb-oxime**.
 - Do not re-enter the area until it has been cleared by EHS.
- Personnel Exposure:
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)
 - Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[\[4\]](#) Seek immediate medical attention.
 - Inhalation: Move the affected person to fresh air.[\[3\]](#) If breathing is difficult, provide oxygen. Seek immediate medical attention.
 - Ingestion: Do not induce vomiting. Seek immediate medical attention.

Disposal Plan

All waste generated from the handling of **Aldicarb-oxime** is considered hazardous waste.

- Solid Waste: Contaminated PPE, absorbent materials, and empty containers must be collected in a designated, sealed, and clearly labeled hazardous waste container.[3]
- Liquid Waste: All solutions and rinsates containing **Aldicarb-oxime** must be collected in a sealed, labeled, chemical-resistant hazardous waste container.
- Disposal Method: Disposal must be conducted through the institution's EHS department. The primary recommended disposal method is high-temperature incineration in a facility with an effluent gas scrubbing system.[1] Alternatively, disposal at an approved hazardous waste landfill may be permissible.[1] All local, state, and federal regulations must be followed.

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